

# Application Notes and Protocols: Dicyclohexylamine as an Acid Gas Absorber

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dicyclohexylamine

Cat. No.: B1670486

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the potential use of **dicyclohexylamine** (DCHA) as a chemical solvent for absorbing acid gases, such as carbon dioxide (CO<sub>2</sub>) and hydrogen sulfide (H<sub>2</sub>S), in industrial processes. Due to limited publicly available data on **dicyclohexylamine** for this specific application, performance data for the structurally similar and well-studied tertiary amine, N,N-dimethylcyclohexylamine (DMCA), is presented as a predictive analogue. The protocols outlined below are generalized for the evaluation of amine-based absorbents and can be adapted for DCHA.

## Introduction

Amine scrubbing is a mature technology for removing acidic gases from process streams in natural gas processing, oil refining, and carbon capture. The selection of the amine is critical to the efficiency and economics of the process. Tertiary amines, like **dicyclohexylamine**, are of interest due to their potentially high loading capacity and lower energy requirements for regeneration compared to primary and secondary amines. DCHA's chemical structure suggests it would react with CO<sub>2</sub> primarily through the bicarbonate formation mechanism, which is characteristic of tertiary amines.

## Physicochemical Properties of Dicyclohexylamine

A summary of the key physical and chemical properties of **dicyclohexylamine** is provided in Table 1.

Table 1: Physicochemical Properties of **Dicyclohexylamine**

Property	Value
Chemical Formula	$\text{HN}(\text{C}_6\text{H}_{11})_2$
Molecular Weight	181.32 g/mol
Appearance	Colorless to yellow liquid
Odor	Fishy, amine-like
Boiling Point	253.8 - 255.8 °C
Density	0.91 g/cm <sup>3</sup> @ 21 °C
pH	11 @ 20 °C (aqueous solution)
Flash Point	103.9 °C
Vapor Pressure	0.056 mmHg @ 25 °C

Source:[1]

## Performance Data (Analogue: N,N-Dimethylcyclohexylamine)

The following data for N,N-dimethylcyclohexylamine (DMCA) is presented to provide an estimate of the expected performance characteristics for a cyclohexylamine-based absorbent. DMCA is a tertiary amine that exhibits phase-change behavior, which can be advantageous for solvent regeneration.

### CO<sub>2</sub> Loading Capacity

The CO<sub>2</sub> loading is a measure of the moles of CO<sub>2</sub> absorbed per mole of amine. Phase equilibrium experiments have been conducted on aqueous mixtures of DMCA with other amines, such as N-Cyclohexyl-1,3-propanediamine (CHAP).

Table 2: CO<sub>2</sub> Loading of Aqueous DMCA-CHAP Blends at Various Temperatures and Pressures

Temperature (°C)	CO <sub>2</sub> Partial Pressure (kPa)	CO <sub>2</sub> Loading (mol CO <sub>2</sub> /mol total amine)
40	10	~0.65
40	40	~0.85
40	80	~0.95
60	10	~0.45
60	40	~0.70
60	80	~0.80
90	10	~0.25
90	40	~0.50
90	80	~0.65

Data derived from experimental investigations on DMCA-CHAP systems.[1][2]

## Regeneration Conditions

A key advantage of some lipophilic amines like DMCA is the low temperature required for regeneration, which can lead to significant energy savings.

Table 3: Regeneration Temperatures for DMCA-based Solvents

Amine Solvent	Regeneration Temperature (°C)	Observations
DMCA	70	Phase change and desorption of absorbed CO <sub>2</sub> observed.
DMCA / Hexylamine (2:1)	76	Phase change observed.
DMCA / Hexylamine (1:2)	80	Phase change observed.

Source:[3]

## Experimental Protocols

The following protocols describe standard laboratory procedures for evaluating the performance of a novel amine absorbent like **dicyclohexylamine**.

### Protocol for Determining CO<sub>2</sub> Absorption Capacity (Vapor-Liquid Equilibrium)

This protocol outlines the use of a vapor-liquid equilibrium (VLE) apparatus to measure the CO<sub>2</sub> loading capacity of a **dicyclohexylamine** solution at various temperatures and partial pressures.

Objective: To determine the equilibrium solubility of CO<sub>2</sub> in an aqueous **dicyclohexylamine** solution.

Apparatus:

- High-pressure equilibrium cell with a known volume, equipped with temperature and pressure sensors.
- Magnetic stirrer.
- Thermostatic bath (e.g., oil or water bath).
- Gas supply (pure CO<sub>2</sub> and N<sub>2</sub>).
- Vacuum pump.
- Analytical balance.
- Gas chromatograph (optional, for vapor phase analysis).

Procedure:

- Solution Preparation: Prepare an aqueous solution of **dicyclohexylamine** of the desired weight percentage (e.g., 30 wt%) gravimetrically.
- Apparatus Preparation:

- Clean and dry the equilibrium cell thoroughly.
- Add a known mass of the prepared **dicyclohexylamine** solution to the cell.
- Seal the cell and connect it to the gas lines and vacuum pump.
- Degassing:
  - Cool the solution (e.g., using an ice bath) to minimize solvent evaporation.
  - Evacuate the cell using the vacuum pump to remove any dissolved gases.
  - Bring the cell to the desired experimental temperature using the thermostatic bath.
- CO<sub>2</sub> Introduction:
  - Introduce a known amount of CO<sub>2</sub> gas into the cell from a gas reservoir of known volume and pressure.
  - Record the initial pressure in the cell.
- Equilibration:
  - Start the magnetic stirrer to facilitate gas-liquid contact.
  - Monitor the pressure inside the cell. The pressure will decrease as CO<sub>2</sub> is absorbed by the amine solution.
  - Allow the system to reach equilibrium, which is indicated by a stable pressure reading over an extended period (e.g., several hours).
- Data Recording:
  - Record the final equilibrium pressure and temperature.
- Calculation of CO<sub>2</sub> Loading:
  - Using the ideal gas law and accounting for the vapor pressure of the solvent, calculate the moles of CO<sub>2</sub> in the gas phase at equilibrium.

- The difference between the initial moles of CO<sub>2</sub> introduced and the moles in the gas phase at equilibrium gives the moles of CO<sub>2</sub> absorbed by the solution.
- Calculate the CO<sub>2</sub> loading as moles of CO<sub>2</sub> absorbed per mole of amine in the solution.
- Repeat: Repeat the procedure at different temperatures and initial CO<sub>2</sub> pressures to generate a comprehensive VLE dataset.

## Protocol for Measuring CO<sub>2</sub> Absorption Rate (Stirred Cell Reactor)

This protocol describes the methodology for determining the kinetics of CO<sub>2</sub> absorption into a **dicyclohexylamine** solution using a stirred cell reactor with a defined gas-liquid interfacial area.

Objective: To measure the rate of CO<sub>2</sub> absorption and determine the overall mass transfer coefficient.

Apparatus:

- Jacketed glass stirred cell reactor with a flat gas-liquid interface.
- Variable speed stirrer for the liquid phase.
- Pressure transducer connected to a data acquisition system.
- Thermostatic circulator.
- Gas supply (pure CO<sub>2</sub>).
- Vacuum pump.

Procedure:

- Preparation:
  - Prepare the **dicyclohexylamine** solution of the desired concentration.

- Add a known volume of the solution to the stirred cell reactor. The volume should be such that the gas-liquid interfacial area is known.
- System Setup:
  - Assemble the reactor and connect it to the gas lines, pressure transducer, and vacuum pump.
  - Circulate fluid from the thermostatic bath through the reactor jacket to maintain a constant temperature.
- Degassing:
  - Evacuate the gas phase of the reactor to remove air.
- Experiment Initiation:
  - Start the liquid phase stirrer at a constant speed to ensure a well-mixed liquid phase without disturbing the gas-liquid interface.
  - Introduce CO<sub>2</sub> into the reactor to a specific initial pressure.
  - Start the data acquisition system to record the pressure as a function of time.
- Data Collection:
  - The pressure in the reactor will decrease as CO<sub>2</sub> is absorbed. Continue recording until the pressure drop becomes negligible.
- Calculation of Absorption Rate:
  - The rate of CO<sub>2</sub> absorption ( $N_A$ ) can be calculated from the rate of pressure drop ( $dP/dt$ ) using the following equation:  $N_A = (V_g / (R * T * A)) * (dP/dt)$  where:
    - $V_g$  is the volume of the gas phase.
    - $R$  is the ideal gas constant.
    - $T$  is the absolute temperature.

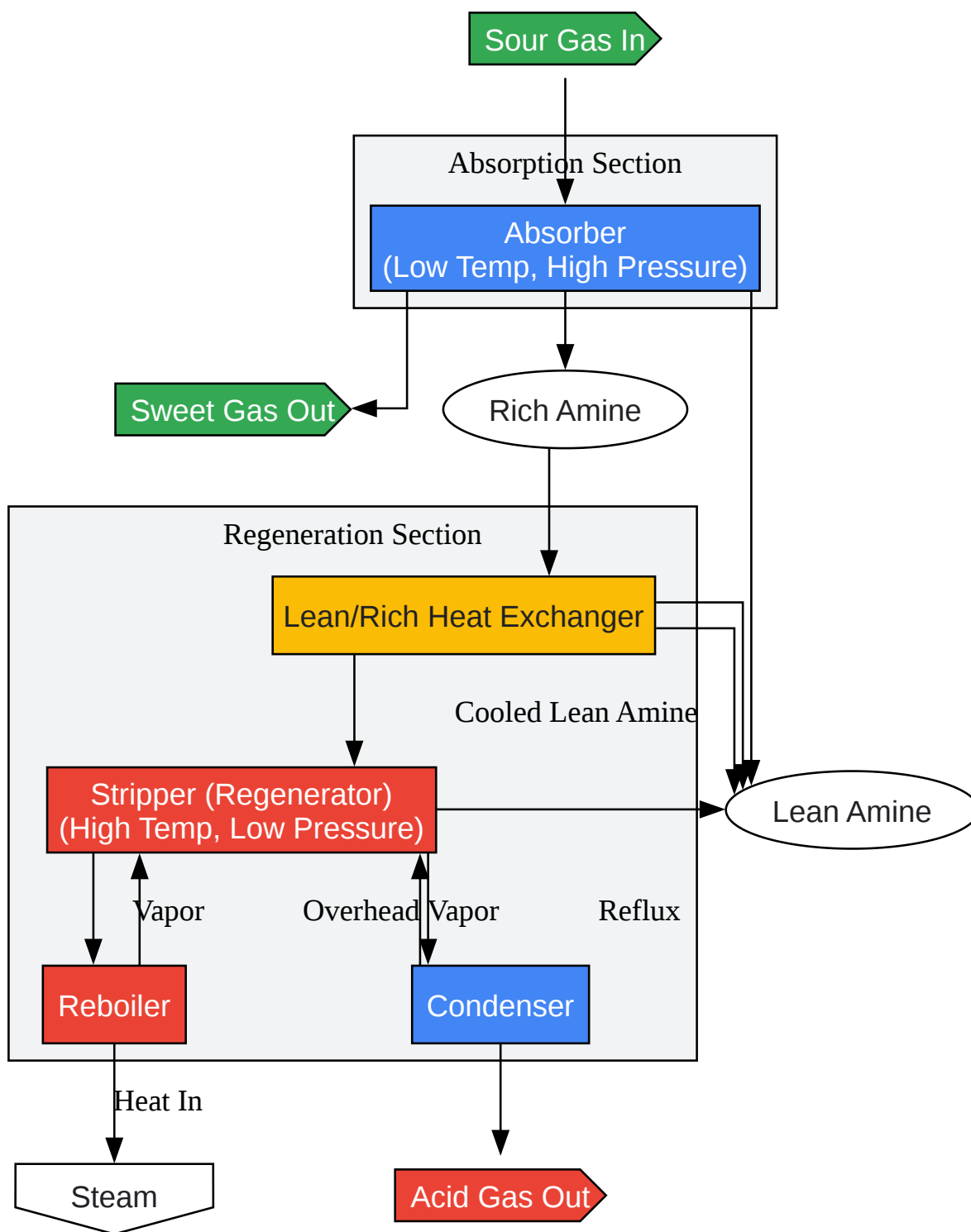
- A is the interfacial area.
- Data Analysis:
  - The overall mass transfer coefficient can be determined from the absorption rate and the driving force (the difference between the interfacial and bulk CO<sub>2</sub> concentrations).

## Visualization of Processes

### Industrial Acid Gas Absorption-Desorption Cycle

The following diagram illustrates the typical workflow of an industrial amine scrubbing process for acid gas removal.



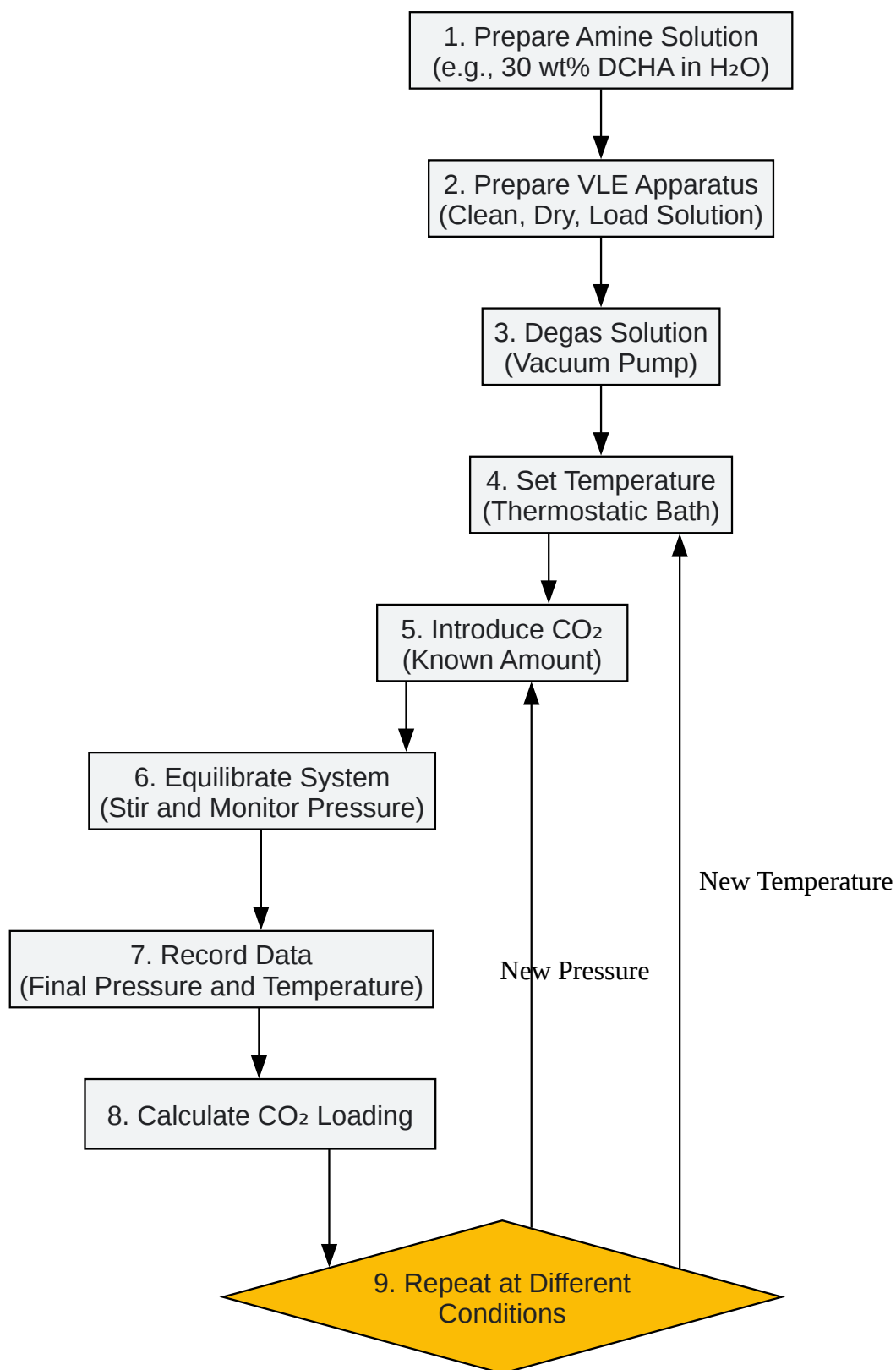


[Click to download full resolution via product page](#)

Caption: Industrial workflow for acid gas removal using an amine solvent.

## Laboratory Experimental Workflow for VLE Measurement

The following diagram outlines the logical steps for conducting a vapor-liquid equilibrium experiment in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for VLE measurement of CO<sub>2</sub> in an amine solution.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. repository-empedu-rd.ekt.gr [repository-empedu-rd.ekt.gr]
- 2. researchinventy.com [researchinventy.com]
- 3. aidic.it [aidic.it]
- To cite this document: BenchChem. [Application Notes and Protocols: Dicyclohexylamine as an Acid Gas Absorber]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670486#dicyclohexylamine-as-an-acid-gas-absorber-in-industrial-processes]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

